

Diethyl Pimelate: A Versatile Platform for Sustainable Chemistry

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Compound of Interest

Compound Name: Diethyl pimelate

Cat. No.: B1583745

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction:

Diethyl pimelate, a diester of the seven-carbon dicarboxylic acid pimelic acid, is emerging as a valuable and versatile platform molecule in sustainable chemistry. With the increasing demand for bio-based alternatives to petroleum-derived chemicals, the synthesis of pimelic acid from renewable resources presents a significant opportunity. **Diethyl pimelate**, as a more reactive and easily processable derivative, serves as a key intermediate in the production of a range of sustainable materials, including biodegradable polymers and potentially as a green solvent and bio-based plasticizer. This document outlines the applications of **diethyl pimelate** in sustainable chemistry, providing detailed protocols for its synthesis and subsequent polymerization into bio-based polyamides and polyesters.

Sustainable Production of Diethyl Pimelate

The sustainability of **diethyl pimelate** is intrinsically linked to the production of its precursor, pimelic acid, from renewable feedstocks. While industrial production has traditionally relied on petrochemical routes, recent advancements have focused on bio-based synthesis pathways.

Biosynthesis of Pimelic Acid:

Derivatives of pimelic acid are involved in the biosynthesis of lysine and biotin.[1] While the exact natural biosynthesis pathway of pimelic acid is still under investigation, it is speculated to start from malonyl-CoA.[1] Research has demonstrated the feasibility of producing pimelic acid through microbial fermentation, offering a promising route from renewable resources like sugars and fatty acids.[2][3]

Chemical Catalytic Routes from Biomass:

Catalytic upgrading of biomass and fermentation-derived organic acids is another avenue for producing pimelic acid.[4][5] These processes involve complex reactions to break down biogenic materials into target molecules, including dicarboxylic acids.

Esterification to **Diethyl Pimelate**:

Once bio-based pimelic acid is obtained, it can be efficiently converted to **diethyl pimelate** through esterification with bio-ethanol. This reaction is typically catalyzed by an acid. To enhance the sustainability of the process, green catalysts such as functionalized ionic liquids can be employed, which offer advantages like high yield, reusability, and reduced pollution compared to traditional catalysts like concentrated sulfuric acid.[6]

Applications in Sustainable Polymer Synthesis

Diethyl pimelate's primary role in sustainable chemistry is as a monomer for the synthesis of bio-based polymers, particularly polyamides and polyesters. The seven-carbon chain of pimelic acid imparts unique properties to these polymers, such as flexibility and a lower melting point compared to polymers made from shorter-chain dicarboxylic acids like adipic acid.[6]

Bio-based Polyamides

Polyamides derived from bio-based monomers are gaining significant attention as sustainable alternatives to conventional nylons.[7][8][9] **Diethyl pimelate** can be reacted with various bio-based or conventional diamines to produce a range of polyamides with tailored properties.

Experimental Protocol: Synthesis of Polyamide from **Diethyl Pimelate** and Hexamethylenediamine

This protocol describes the melt polycondensation of **diethyl pimelate** with hexamethylenediamine to form a polyamide.

Materials:

- **Diethyl pimelate**
- Hexamethylenediamine
- Catalyst (e.g., titanium(IV) isopropoxide)
- Nitrogen gas supply
- High-vacuum line
- Reaction vessel equipped with a mechanical stirrer, nitrogen inlet, and distillation outlet.

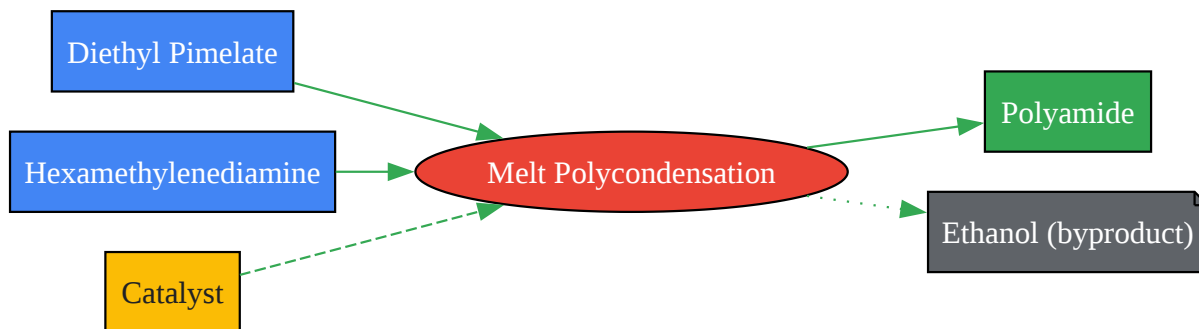
Procedure:

- **Monomer Charging:** In the reaction vessel, add equimolar amounts of **diethyl pimelate** and hexamethylenediamine.
- **Catalyst Addition:** Add the catalyst to the monomer mixture. The catalyst concentration is typically in the range of 0.05-0.2 mol% based on the **diethyl pimelate**.
- **Inert Atmosphere:** Purge the reactor with dry nitrogen gas for at least 30 minutes to remove any oxygen.
- **Esterification/Amidation (First Stage):** Heat the mixture under a slow stream of nitrogen. The temperature should be gradually increased to facilitate the removal of the ethanol byproduct from the ester-amine reaction.
- **Polycondensation (Second Stage):** Once the evolution of ethanol has ceased, gradually apply a high vacuum. The temperature is further increased to promote the polycondensation reaction and remove any remaining byproducts.
- **Polymer Isolation:** After the desired melt viscosity is achieved (indicating high molecular weight), the molten polymer is extruded from the reactor under nitrogen pressure and

quenched in a water bath.

- Purification and Drying: The resulting polyamide is then pelletized or ground and dried in a vacuum oven to remove any residual moisture.

Logical Relationship of Polyamide Synthesis



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Caption: Melt polycondensation of **diethyl pimelate** and a diamine.

Bio-based Polyesters

Similar to polyamides, polyesters derived from **diethyl pimelate** and bio-based diols offer a sustainable alternative to petroleum-based polyesters. These materials are often biodegradable and can be tailored for a variety of applications.^[10]

Experimental Protocol: Synthesis of Polyester from **Diethyl Pimelate** and 1,4-Butanediol

This protocol details the two-stage melt polycondensation of **diethyl pimelate** with 1,4-butanediol.

Materials:

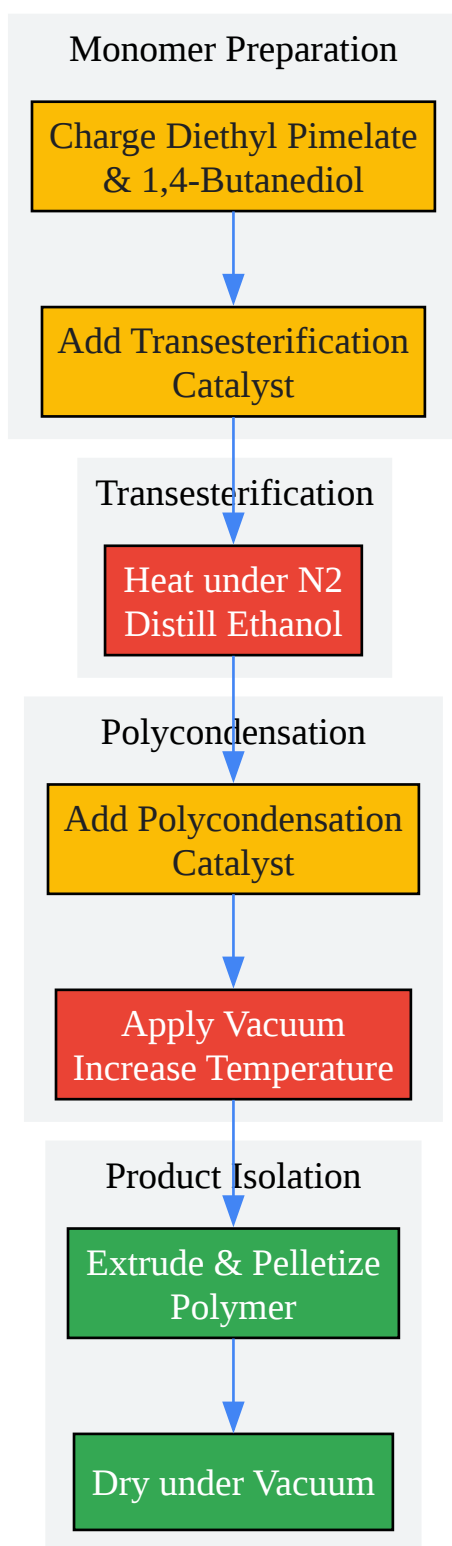
- **Diethyl pimelate**
- 1,4-Butanediol (a slight molar excess is often used)
- Transesterification catalyst (e.g., zinc acetate)

- Polycondensation catalyst (e.g., antimony trioxide or a titanium-based catalyst)
- Nitrogen gas supply
- High-vacuum line
- Reaction vessel equipped with a mechanical stirrer, nitrogen inlet, and distillation outlet.

Procedure:

- Monomer and Catalyst Charging: Charge the **diethyl pimelate**, 1,4-butanediol, and the transesterification catalyst into the reaction vessel.
- Inert Atmosphere: Purge the reactor with dry nitrogen gas.
- Transesterification (First Stage): Heat the mixture under a nitrogen atmosphere. The temperature is gradually raised to initiate the transesterification reaction, leading to the formation of an oligomer and the release of ethanol, which is continuously removed by distillation.
- Catalyst Addition for Polycondensation: Once the theoretical amount of ethanol has been collected, add the polycondensation catalyst to the oligomer mixture.
- Polycondensation (Second Stage): Gradually reduce the pressure to a high vacuum while increasing the temperature. This facilitates the removal of excess 1,4-butanediol and drives the polycondensation reaction to form a high molecular weight polyester.
- Polymer Isolation: When the desired melt viscosity is reached, the polymer is extruded under nitrogen pressure, cooled, and pelletized.
- Drying: The polyester pellets are then dried under vacuum.

Experimental Workflow for Polyester Synthesis



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Caption: Two-stage melt polycondensation for polyester synthesis.

Quantitative Data on Polymer Properties

The properties of polymers derived from **diethyl pimelate** are influenced by the choice of co-monomer (diamine or diol) and the polymerization conditions. While specific data for polymers derived directly from **diethyl pimelate** is not extensively available in the public domain, data from related bio-based polyesters and polyamides can provide valuable insights.

Polymer Type	Co-monomer	Property	Value	Reference
Polyester	1,4-Butanediol	Melting Temp. (T _m)	~114 °C (for PBS)	[1]
Polyester	1,4-Pentanediol	Glass Trans. (T _g)	-29 °C	[2]
Polyamide	Hexamethylenediamine	Thermal Stability	High	[7]
Polyamide	Bio-based diamines	Varies	Varies	[8][9]

Note: The data presented for polyesters are for analogous structures (Polybutylene succinate - PBS) as specific data for poly(butylene pimelate) is not readily available. The properties of pimelate-based polymers are expected to differ due to the longer carbon chain.

Other Sustainable Applications

Beyond polymer synthesis, **diethyl pimelate** holds potential in other areas of sustainable chemistry:

- **Bio-based Solvent:** With a boiling point of approximately 257 °C and good solvency for many organic compounds, **diethyl pimelate** could be explored as a high-boiling, bio-based solvent for certain chemical reactions.[5] Its biodegradability would be a key advantage over many traditional organic solvents.[11]
- **Bio-based Plasticizer:** Esters of dicarboxylic acids are commonly used as plasticizers. **Diethyl pimelate**, being derived from a bio-based acid, could serve as a sustainable plasticizer for polymers like PVC, potentially replacing phthalate-based plasticizers of concern.[12][13]

Safety and Sustainability Considerations

While "bio-based" implies a renewable origin, a comprehensive assessment of sustainability requires consideration of the entire life cycle, including toxicity and biodegradability.

- **Toxicity:** The toxicity of **diethyl pimelate** itself is not extensively studied in publicly available literature. However, related compounds like diethyl phthalate have undergone toxicological reviews.^[14] A thorough evaluation of the toxicological profile of **diethyl pimelate** is necessary for its safe application.
- **Biodegradability:** Aliphatic polyesters are generally known to be biodegradable.^{[15][16][17][18][19][20][21]} The biodegradability of polyamides is more variable and depends on their specific chemical structure.^[22] Studies on the specific biodegradation rates of polymers derived from **diethyl pimelate** would be crucial to confirm their environmental fate.

Conclusion

Diethyl pimelate, derived from increasingly accessible bio-based pimelic acid, represents a promising platform for the development of sustainable chemicals and materials. Its primary application lies in the synthesis of bio-based polyamides and polyesters with tunable properties. Further research into detailed polymerization protocols, comprehensive characterization of the resulting polymers, and a thorough evaluation of its toxicological and biodegradation profiles will be essential to fully realize the potential of **diethyl pimelate** in advancing the goals of sustainable chemistry.

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References

1. The effect of me-substituents of 1,4-butanediol analogues on the thermal properties of biobased polyesters - PMC [pmc.ncbi.nlm.nih.gov]
2. Properties of Novel Polyesters Made from Renewable 1,4-Pentanediol - PMC [pmc.ncbi.nlm.nih.gov]

- 3. Rational Guidelines for the Two-Step Scalability of Enzymatic Polycondensation: Experimental and Computational Optimization of the Enzymatic Synthesis of Poly(glycerolazelate) - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Solvent-free Dieckmann condensation reactions of diethyl adipate and pimelate - Lookchem [lookchem.com]
- 5. CAS Common Chemistry [commonchemistry.cas.org]
- 6. nbino.com [nbino.com]
- 7. mdpi.com [mdpi.com]
- 8. Enzymatic Synthesis of Biobased Polyesters and Polyamides - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. Biodegradation of diethyl phthalate in soil by a novel pathway - Kent Academic Repository [kar.kent.ac.uk]
- 12. real.mtak.hu [real.mtak.hu]
- 13. researchgate.net [researchgate.net]
- 14. cpsc.gov [cpsc.gov]
- 15. chemicalbook.com [chemicalbook.com]
- 16. researchgate.net [researchgate.net]
- 17. mdpi.com [mdpi.com]
- 18. Enzymatic Degradation of the Most Common Aliphatic Bio-Polyesters and Evaluation of the Mechanisms Involved: An Extended Study - PMC [pmc.ncbi.nlm.nih.gov]
- 19. mdpi.com [mdpi.com]
- 20. mdpi.com [mdpi.com]
- 21. mdpi.com [mdpi.com]
- 22. dokumente.ub.tu-clausthal.de [dokumente.ub.tu-clausthal.de]
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